

Application Notes: Lamalbid as a Reference Standard in Herbal Medicine Analysis

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Compound of Interest		
Compound Name:	Lamalbid	
Cat. No.:	B1258926	Get Quote

Introduction

Lamalbid, an iridoid glycoside, is a significant bioactive compound found in various medicinal plants, notably in the flowers of Lamium album L. (white dead-nettle).[1][2][3] Due to its abundance and characteristic presence, **Lamalbid** serves as a crucial chemical marker for the standardization and quality control of herbal medicines and extracts derived from Lamium album.[1][2] This document provides detailed application notes and protocols for the use of **Lamalbid** as a reference standard in the quantitative analysis of herbal preparations using High-Performance Liquid Chromatography with Diode-Array Detection (HPLC-DAD).

Principle

The quantitative determination of **Lamalbid** in herbal extracts is achieved through reverse-phase HPLC. This technique separates chemical components of a mixture based on their differential partitioning between a nonpolar stationary phase and a polar mobile phase. A Diode-Array Detector (DAD) is utilized for the detection and quantification of **Lamalbid** by measuring its absorbance at a specific wavelength, allowing for accurate and precise results. The concentration of **Lamalbid** in a sample is determined by comparing its peak area to that of a certified **Lamalbid** reference standard.

Quantitative Data Summary

The following table summarizes the quantitative analysis of **Lamalbid** in aqueous and ethanolic-aqueous extracts of Lamium album flowers, as determined by a validated HPLC-DAD



method.[1][2]

Extract Type	Lamalbid Content (mg/g dry weight)
Aqueous Extract	39.09 ± 1.02
Ethanolic-Aqueous Extract	26.66 ± 0.64

Experimental Protocols

This section details the validated methodologies for the quantification of **Lamalbid** in herbal extracts.

- 1. Reagents and Materials
- **Lamalbid** reference standard (purity ≥ 98%)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (analytical grade)
- Ultrapure water
- Lamium album flower material (dried and powdered)
- Syringe filters (0.45 μm)
- 2. Standard Solution Preparation
- Stock Solution (1 mg/mL): Accurately weigh 10 mg of Lamalbid reference standard and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Solutions: Prepare a series of working standard solutions by diluting the stock solution with methanol to achieve concentrations ranging from 0.01 to 0.5 mg/mL. These solutions are used to construct the calibration curve.



3. Sample Preparation (Herbal Extract)

Extraction:

- Accurately weigh 1.0 g of powdered Lamium album flower material.
- For aqueous extract: Add 100 mL of boiling ultrapure water and maintain at this temperature for 30 minutes with constant stirring.
- For ethanolic-aqueous extract: Macerate with 100 mL of 70% (v/v) ethanol in an ultrasonic bath for 30 minutes.

Filtration and Concentration:

- Filter the resulting extract through a paper filter.
- Evaporate the solvent under reduced pressure to dryness.

Final Sample Solution:

- Dissolve the dried extract in a known volume of methanol to achieve a final concentration suitable for HPLC analysis.
- Filter the solution through a 0.45 μm syringe filter prior to injection into the HPLC system.

4. Chromatographic Conditions

- Instrument: High-Performance Liquid Chromatography system with a Diode-Array Detector (HPLC-DAD).
- Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 μm particle size).
- Mobile Phase: A gradient of solvent A (0.1% formic acid in water) and solvent B (0.1% formic acid in acetonitrile).
 - Gradient Program:
 - 0-10 min: 5% B



■ 10-35 min: 5-20% B

■ 35-45 min: 20-50% B

■ 45-55 min: 50-100% B

■ 55-60 min: 100% B

• Flow Rate: 1.0 mL/min

• Column Temperature: 25°C

• Injection Volume: 10 μL

• Detection Wavelength: 240 nm (for **Lamalbid**)

5. Method Validation

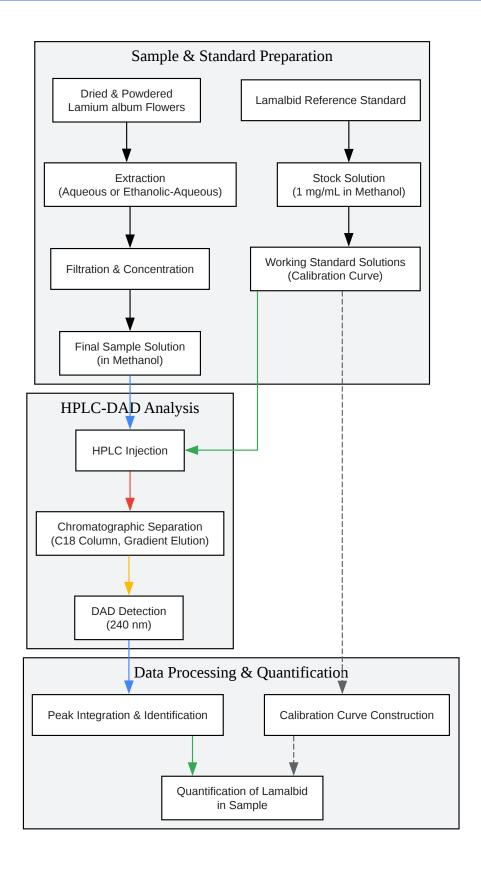
The described HPLC-DAD method has been validated for specificity, linearity, precision, and accuracy.[1]

Validation Parameter	Lamalbid
Linearity Range (mg/mL)	0.01 - 0.5
Correlation Coefficient (r²)	> 0.999
LOD (μg/mL)	0.85
LOQ (μg/mL)	2.55
Intra-day Precision (RSD %)	< 2.0
Inter-day Precision (RSD %)	< 3.0
Recovery (%)	98 - 102

Visualizations

Experimental Workflow for Lamalbid Quantification





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Caption: Workflow for the quantification of **Lamalbid** in herbal samples.



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